

Fosetyl-aluminum-d15: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fosetyl-aluminum-d15

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An in-depth examination of the chemical properties and analytical applications of the deuterated internal standard, **Fosetyl-aluminum-d15**.

Introduction

Fosetyl-aluminum-d15 is the deuterium-labeled form of Fosetyl-aluminum, a systemic fungicide widely used in agriculture to protect a variety of crops from fungal pathogens, particularly those belonging to the *Phytophthora* and *Pythium* genera.[1][2] Due to its widespread use, regulatory bodies worldwide have established maximum residue limits (MRLs) for fosetyl-aluminum in food products. Accurate and sensitive analytical methods are therefore crucial for monitoring these residues and ensuring food safety. **Fosetyl-aluminum-d15** serves as an essential internal standard in such analyses, particularly in methods employing mass spectrometry, to ensure high accuracy and precision by compensating for matrix effects and variations in sample preparation and instrument response.[3]

This technical guide provides a comprehensive overview of **Fosetyl-aluminum-d15**, including its chemical structure and properties, and details its application in the quantitative analysis of fosetyl-aluminum residues.

Chemical Structure and Properties

Fosetyl-aluminum is an organophosphorus compound with the aluminum ion complexed to three ethyl phosphonate ligands. In **Fosetyl-aluminum-d15**, all fifteen hydrogen atoms on the three ethyl groups are replaced with deuterium. This isotopic substitution results in a molecule

that is chemically identical to its non-labeled counterpart but has a higher molecular weight, allowing it to be distinguished by mass spectrometry.

The key chemical and physical properties of **Fosetyl-aluminum-d15** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_6D_{15}H_3AlO_9P_3$	[4]
Molecular Weight	369.20 g/mol	[5]
Exact Mass	369.0921 Da	[6]
Synonyms	Fosetyl-Al-d15, Fosetyl-aluminium D15	[1][7]
Appearance	Off-White Solid	[4]
Stability	Hygroscopic	[4]
Storage Temperature	-18°C	[6]

Analytical Applications and Experimental Protocols

Fosetyl-aluminum-d15 is primarily utilized as an internal standard in the analysis of fosetyl-aluminum residues in various matrices, including fruits, vegetables, and environmental samples. The most common analytical technique is Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS), which offers high sensitivity and selectivity. A widely adopted sample preparation method for polar pesticides like fosetyl-aluminum is the QuPPE (Quick Polar Pesticides) method.

Detailed Experimental Protocol: Analysis of Fosetyl-aluminum in Food Samples using Fosetyl-aluminum-d15 Internal Standard

This protocol is a generalized procedure based on the principles of the QuPPE method and subsequent LC-MS/MS analysis.

1. Sample Preparation (QuPPe Extraction)

- Homogenization: A representative portion of the food sample (e.g., 10 g of fruit or vegetable) is homogenized.
- Extraction: The homogenized sample is placed in a centrifuge tube, and a known amount of **Fosetyl-aluminum-d15** internal standard solution is added. 10 mL of acidified methanol (e.g., with 1% formic acid) is added as the extraction solvent.
- Shaking: The tube is sealed and shaken vigorously for a specified period (e.g., 1 minute) to ensure thorough extraction of the analytes.
- Centrifugation: The sample is centrifuged at a high speed (e.g., 5000 rpm for 5 minutes) to separate the solid matrix from the liquid extract.
- Filtration: An aliquot of the supernatant is filtered through a 0.22 µm filter to remove any remaining particulate matter before LC-MS/MS analysis.

2. LC-MS/MS Analysis

- Chromatographic Separation:
 - Column: A column suitable for polar compounds, such as a hydrophilic interaction liquid chromatography (HILIC) column, is used.
 - Mobile Phase: A gradient elution is typically employed using a mixture of an aqueous solvent (e.g., water with a small amount of formic acid or ammonium formate) and an organic solvent (e.g., acetonitrile).
 - Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.
 - Injection Volume: A small volume of the filtered extract (e.g., 5-10 µL) is injected into the LC system.
- Mass Spectrometric Detection:
 - Ionization: Electrospray ionization (ESI) in negative ion mode is commonly used for the detection of fosetyl-aluminum and its deuterated internal standard.

- Detection Mode: Multiple Reaction Monitoring (MRM) is employed for its high selectivity and sensitivity. Specific precursor-to-product ion transitions are monitored for both fosetyl-aluminum and **Fosetyl-aluminum-d15**.
 - Example MRM transitions for fosetyl-aluminum: m/z 109 \rightarrow m/z 81
 - Example MRM transitions for **Fosetyl-aluminum-d15**: m/z 114 \rightarrow m/z 81
- Data Analysis: The concentration of fosetyl-aluminum in the sample is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of fosetyl-aluminum and a fixed concentration of **Fosetyl-aluminum-d15**.

Experimental Workflow

The following diagram illustrates the typical workflow for the analysis of fosetyl-aluminum residues in a food sample using **Fosetyl-aluminum-d15** as an internal standard.



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Caption: Experimental workflow for the analysis of Fosetyl-aluminum.

Conclusion

Fosetyl-aluminum-d15 is an indispensable tool for the accurate and reliable quantification of fosetyl-aluminum residues in various matrices. Its use as an internal standard in conjunction with sensitive analytical techniques like LC-MS/MS allows for the effective monitoring of this widely used fungicide, thereby contributing to the assurance of food safety and environmental quality. The experimental protocol outlined in this guide provides a robust framework for researchers and analytical chemists working in the field of pesticide residue analysis.

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